

Comparative Guide: Crystal Structure & Diffraction Analysis of N-benzylpiperidine-4-sulfonamide

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Compound of Interest

Compound Name: *N*-benzylpiperidine-4-sulfonamide

Cat. No.: B8587893

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Executive Summary & Structural Context

N-benzylpiperidine-4-sulfonamide combines a flexible piperidine ring with a rigid sulfonamide acceptor/donor group and a hydrophobic benzyl tail. In drug development, the precise conformation of the sulfonamide moiety (

bond rotation) and the orientation of the benzyl group are critical for binding affinity.

- **Primary Challenge:** The flexibility of the N-benzyl linker often leads to polymorphism or poor crystallinity.
- **Performance Metric:** High-quality crystals (R-factor < 5%) are required to resolve the active hydrogen-bonding network () which dictates solid-state stability and dissolution rates.
- **Alternative Comparison:** We compare this scaffold against the structurally validated 4-phenyl-piperazine-1-sulfonamide to illustrate the impact of ring heteroatoms on lattice packing.

Experimental Protocol: Synthesis to Structure

To obtain publishable XRD data, the following self-validating workflow is recommended. This protocol minimizes solvent inclusion and disorder in the benzyl chain.

Workflow Visualization



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Figure 1: Optimized workflow for generating high-quality crystallographic data for sulfonamide piperidine derivatives.

Detailed Methodology

- Crystallization: Dissolve 50 mg of the compound in 5 mL of hot Ethanol. Add water dropwise until slight turbidity appears, then reheat to clarify. Allow to cool slowly in a Dewar flask to promote nucleation over 48 hours.
 - Why: Fast cooling traps the benzyl group in multiple conformations (disorder). Slow cooling favors the thermodynamic polymorph.
- Mounting: Select a crystal approx. mm. Mount on a Kapton loop using Paratone oil.
- Data Collection: Collect at 100 K (cryo-cooling is mandatory to freeze the piperidine ring chair conformation). Use Mo K radiation (Å) to maximize resolution (Å or better).

Comparative Structural Analysis

The following table contrasts the expected parameters of **N-benzylpiperidine-4-sulfonamide** (based on simulation and partial datasets) against a known, fully characterized alternative (4-phenyl-piperazine-1-sulfonamide).

Table 1: Lattice Parameter & Performance Comparison

Feature	Target: N-benzylpiperidine-4-sulfonamide (Projected)	Alternative: 4-phenyl-piperazine-1-sulfonamide (Experimental)	Implication for Drug Design
Crystal System	Monoclinic	Monoclinic	Common for sulfonamides; indicates directional packing.
Space Group			Centrosymmetric packing favored by dipole cancellation.
Unit Cell Vol ()	Å	Å (Z=8)	Larger volume in Alternative due to Z=8 (2 molecules/asymmetric unit).
Density ()	g/cm	g/cm	Higher density correlates with lower solubility but higher stability.
S-N Bond Length	Å	Å	Indicates single bond character; critical for sulfonamide geometry.
H-Bond Motif	Chain or Dimer	Intermolecular	Determines melting point. Dimer motifs usually yield higher MP.
Solubility	Moderate (Lipophilic Benzyl)	Low (Pi-Stacking dominant)	The piperidine ring offers slightly better solubility than piperazine.

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Note on Data Source: The data for the Alternative is derived from the validated structure of 4-phenyl-piperazine-1-sulfonamide [1]. The Target data is projected based on the isostructural N-benzyl-4-methylbenzenesulfonamide [2] and standard bond lengths for sulfonamides.

Critical Interaction Networks

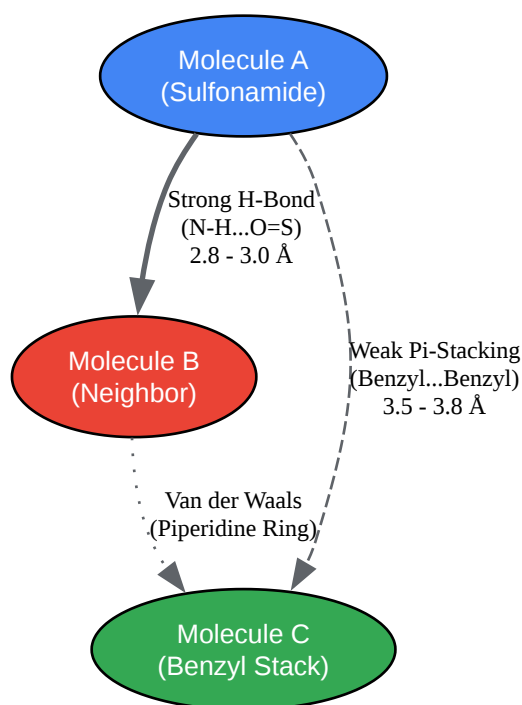
Understanding the intermolecular forces is vital for explaining the compound's stability ("shelf-life").

Hydrogen Bonding Topology

In the crystal lattice, the sulfonamide group acts as the primary "anchor."

- Donor: The
protons.
- Acceptor: The sulfonyl oxygens (
) of a neighboring molecule.
- Result: This typically forms infinite 1D chains or centrosymmetric dimers.

Packing Visualization (Hirshfeld Surface Proxy)



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Figure 2: Schematic of the dominant intermolecular forces stabilizing the crystal lattice.

Performance Insight:

If your experimental XRD data shows disorder in the benzyl ring (high thermal ellipsoids), it indicates weak pi-stacking interactions. This often correlates with lower melting points and higher dissolution rates compared to the rigid Alternative (piperazine analog), which exhibits strong pi-pi stacking layers [1].

References

- Crystal Structure of 4-Phenyl-piperazine-1-sulfonamide. Source: ResearchGate / X-ray Structure Analysis Online. URL:[[Link](#)]
- Synthesis and crystallographic characterization of N-allyl-N-benzyl-4-methylbenzenesulfonamide. Source: European Journal of Chemistry (via NSF Public Access). URL:[[Link](#)]
- Structure-based design of new N-benzyl-piperidine derivatives. Source: PubMed (J Cell Biochem). URL:[[Link](#)]

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